

Anhydrous Cesium Perchlorate: A Technical Guide to Molar Mass and Density

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cesium perchlorate

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Anhydrous **cesium perchlorate** (CsClO_4) is an inorganic compound of significant interest in various scientific and research applications. Its properties as a strong oxidizing agent and its role in chemical synthesis make a thorough understanding of its physical characteristics, such as molar mass and density, essential for its effective and safe use. This technical guide provides an in-depth overview of the molar mass and density of anhydrous **cesium perchlorate**, complete with experimental protocols for their determination.

Core Physicochemical Properties

The fundamental physicochemical properties of anhydrous **cesium perchlorate** are summarized below. These values are critical for stoichiometric calculations, material characterization, and process design in research and development.

Property	Value	Units
Molar Mass	232.36	g/mol
Density	3.327	g/cm ³

Note: The density is typically measured at standard conditions (25 °C, 100 kPa).[\[1\]](#)

Determination of Molar Mass and Density

Accurate determination of molar mass and density is crucial for the validation of material purity and for its application in various experimental and developmental workflows.

Molar Mass Calculation

The molar mass of a pure compound like anhydrous **cesium perchlorate** is typically determined by calculation based on its chemical formula and the standard atomic weights of its constituent elements.

Experimental Protocol: Molar Mass Calculation

- Identify the Chemical Formula: The chemical formula for anhydrous **cesium perchlorate** is CsClO_4 .
- Determine Constituent Elements and Atom Count:
 - Cesium (Cs): 1 atom
 - Chlorine (Cl): 1 atom
 - Oxygen (O): 4 atoms
- Obtain Standard Atomic Weights: From the periodic table, the standard atomic weights of the elements are:
 - Cs: 132.905 u
 - Cl: 35.453 u
 - O: 15.999 u
- Calculate Molar Mass: The molar mass is the sum of the atomic weights of all atoms in the formula.
 - Molar Mass = $(1 \times \text{Atomic Weight of Cs}) + (1 \times \text{Atomic Weight of Cl}) + (4 \times \text{Atomic Weight of O})$
 - Molar Mass = $(1 \times 132.905) + (1 \times 35.453) + (4 \times 15.999) = 232.354 \text{ g/mol}$.

Density Determination

The density of a solid material such as anhydrous **cesium perchlorate** can be determined experimentally using several methods. Gas pycnometry is a preferred method for obtaining the skeletal density of a crystalline solid.

Experimental Protocol: Density Determination by Gas Pycnometry

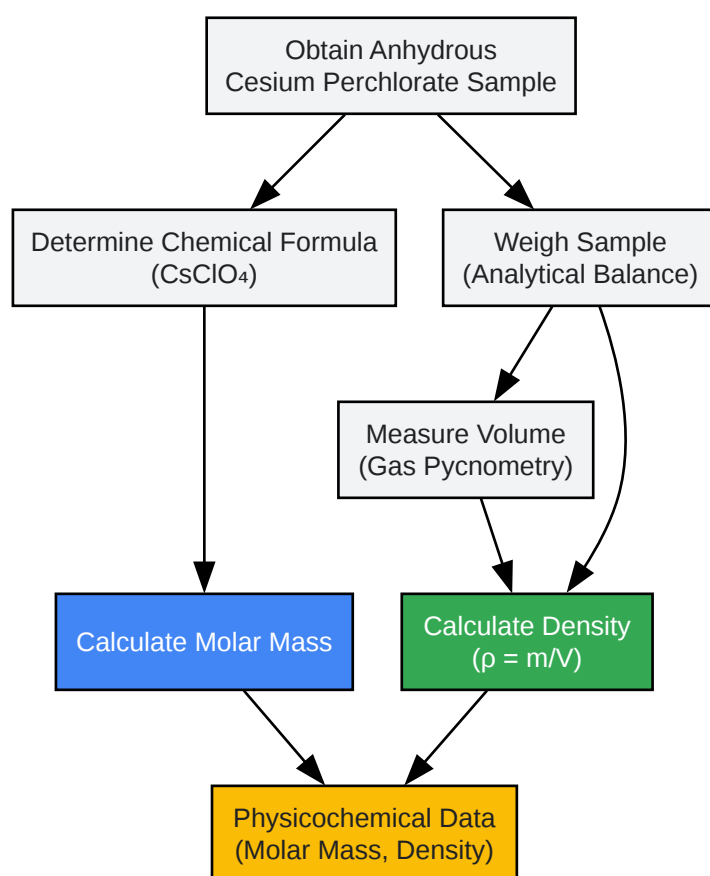
- Principle: Gas pycnometry measures the volume of a solid object of known mass by determining the volume of gas it displaces. Helium is often used as the measurement gas due to its small atomic size, which allows it to penetrate small pores, and its inert nature.
- Apparatus: A gas pycnometer, which consists of a sample chamber and a reference chamber of known volumes, and a pressure gauge.
- Procedure:
 1. Mass Measurement: Accurately weigh the anhydrous **cesium perchlorate** sample using an analytical balance.
 2. Sample Placement: Place the weighed sample into the sample chamber of the gas pycnometer.
 3. Purging: The sample chamber is repeatedly purged with the measurement gas (e.g., helium) to remove any adsorbed gases from the sample surface.
 4. Measurement Cycle:
 - The reference chamber is filled with the measurement gas to a specific pressure.
 - A valve is opened, allowing the gas to expand into the sample chamber.
 - The pressure drop is measured once the system reaches equilibrium.
 5. Volume Calculation: The volume of the solid sample is calculated using the known volumes of the reference and sample chambers and the measured pressures before and after expansion, based on the ideal gas law (Boyle's Law).

6. Density Calculation: The density (ρ) is calculated using the formula:

■ $\rho = \text{mass} / \text{volume}$

Logical Workflow for Physicochemical Characterization

The process of determining the key physicochemical properties of a compound like anhydrous **cesium perchlorate** follows a logical sequence to ensure accuracy and reproducibility.



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Caption: Workflow for determining the molar mass and density of anhydrous **cesium perchlorate**.

Applications in Research and Drug Development

Anhydrous **cesium perchlorate** is utilized in various research contexts. It serves as a precursor in the synthesis of other cesium compounds and as an oxidizing agent in specific chemical reactions.[2] In the pharmaceutical industry, precise knowledge of the molar mass and density of such reagents is fundamental for the development of robust and reproducible synthetic protocols and for ensuring the quality and purity of intermediates and final active pharmaceutical ingredients.

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References

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Phone: (601) 213-4426

Email: info@benchchem.com